

Safe Disposal of 3-Benzenesulfonylpropylamine Hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: 3-Benzenesulfonylpropylamine
hydrochloride

Cat. No.: B1287049

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For Immediate Reference: Essential Safety and Disposal Information

Proper management of **3-Benzenesulfonylpropylamine hydrochloride** is critical to ensure laboratory safety and environmental protection. This guide provides clear, procedural instructions for its disposal, designed for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential to mitigate risks associated with this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Benzenesulfonylpropylamine hydrochloride** is provided below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₁₃ NO ₂ S·HCl
Molecular Weight	235.73 g/mol
Appearance	White crystalline powder
Melting Point	13 - 15 °C (55 - 59 °F)[1]
Boiling Point	251 - 252 °C (484 - 486 °F)[1]
Density	1.384 g/mL at 25 °C (77 °F)[1]
Storage Temperature	0 - 8 °C[2]

Hazard Profile

3-Benzenesulfonylpropylamine hydrochloride is classified with the following hazards:

- Harmful if swallowed.[1][3]
- Causes severe skin burns and eye damage.[1][3]
- Harmful to aquatic life.[1]

Due to its hazardous nature, it is imperative that this compound is not disposed of through standard laboratory drains or as regular waste.

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **3-Benzenesulfonylpropylamine hydrochloride**. This procedure is designed to comply with general laboratory safety standards and environmental regulations.

1. Personal Protective Equipment (PPE) and Preparation:

- Minimum PPE: Before handling the chemical for disposal, ensure you are wearing appropriate personal protective equipment. This includes:
 - Chemical-resistant gloves (e.g., nitrile).

- Safety goggles and a face shield.[3]
- A laboratory coat.
- Work Area: Conduct all disposal preparations within a chemical fume hood to avoid inhalation of any dust or vapors.[4]
- Waste Container: Obtain a designated and properly labeled hazardous waste container. The container must be compatible with the chemical and clearly marked as "Hazardous Waste" with the full chemical name.

2. Waste Segregation and Collection:

- Solid Waste: Collect any solid **3-Benzenesulfonylpropylamine hydrochloride**, including residues from containers or spills, in the designated solid hazardous waste container.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as weighing paper, gloves, and paper towels, must also be disposed of as hazardous waste in the same container.
- Solutions: If you have solutions containing this compound, they must be collected in a designated liquid hazardous waste container. Do not mix with other incompatible waste streams.

3. Labeling and Storage:

- Labeling: Ensure the hazardous waste container is accurately labeled with the full chemical name ("**3-Benzenesulfonylpropylamine hydrochloride**"), the associated hazards (Corrosive, Harmful), and the date of accumulation.
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup by a certified waste disposal service.[5] The storage temperature should be cool.[4]

4. Arranging for Professional Disposal:

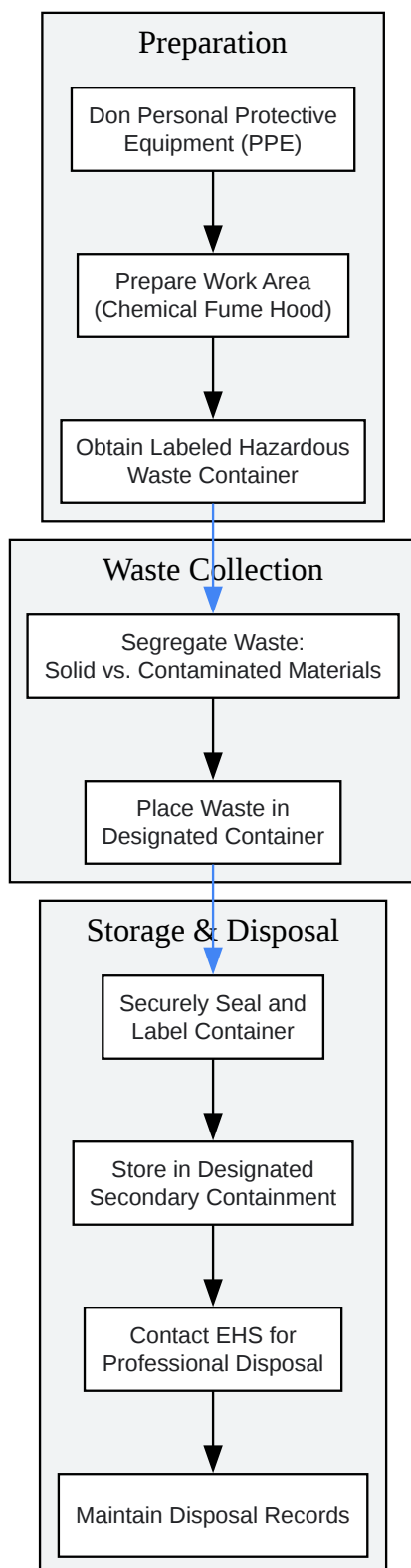
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and proper

disposal of the waste.

- Documentation: Maintain a record of the waste generated, including the amount and date of disposal, as required by your institution and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **3-Benzenesulfonylpropylamine hydrochloride**.



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- To cite this document: BenchChem. [Safe Disposal of 3-Benzenesulfonylpropylamine Hydrochloride: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1287049#3-benzenesulfonylpropylamine-hydrochloride-proper-disposal-procedures]

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